

1-propyl-1H-pyrazol-3-amine molecular structure and IUPAC name

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Compound of Interest

Compound Name: *1-propyl-1H-pyrazol-3-amine*

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An In-depth Technical Guide to 1-propyl-1H-pyrazol-3-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **1-propyl-1H-pyrazol-3-amine**, a heterocyclic amine of interest in medicinal chemistry and drug discovery. This document details its chemical identity, physicochemical properties, and a representative synthetic protocol.

Molecular Structure and IUPAC Name

The compound with the chemical name **1-propyl-1H-pyrazol-3-amine** belongs to the pyrazole class of heterocyclic compounds. The International Union of Pure and Applied Chemistry (IUPAC) name for this molecule is **1-propyl-1H-pyrazol-3-amine**. Its chemical structure consists of a five-membered pyrazole ring with a propyl group attached to one of the nitrogen atoms (position 1) and an amine group at position 3.

The structure is confirmed by its CAS number: 956393-73-0.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Below is a two-dimensional representation of the molecular structure of **1-propyl-1H-pyrazol-3-amine**.

Caption: Molecular structure of **1-propyl-1H-pyrazol-3-amine**.

Physicochemical and Computed Properties

A summary of the key physicochemical and computed properties of **1-propyl-1H-pyrazol-3-amine** is presented in the table below. This data is essential for its handling, characterization, and application in research and development.

Property	Value	Reference
IUPAC Name	1-propyl-1H-pyrazol-3-amine	[4]
CAS Number	956393-73-0	[1][4]
Molecular Formula	C ₆ H ₁₁ N ₃	[1][3][5]
Molecular Weight	125.17 g/mol	[1][3]
Physical Form	Liquid	[6]
Purity	≥98%	[6]
InChI	1S/C6H11N3/c1-2-4-9-5-3-6(7)8-9/h3,5H,2,4H2,1H3,(H2,7,8)	[5][6]
InChIKey	LONOODCVABUHFO-UHFFFAOYSA-N	[5][6]
Canonical SMILES	CCCN1C=CC(=N1)N	[5]
Topological Polar Surface Area	43.8 Å ²	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	2	[5]
Rotatable Bond Count	2	[5]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.	[2][6]

Experimental Protocols

While a specific protocol for the synthesis of **1-propyl-1H-pyrazol-3-amine** is not extensively documented in publicly available literature, a representative synthesis can be designed based on general methods for the N-alkylation of pyrazoles. The following protocol describes a plausible method for its preparation starting from 1H-pyrazol-3-amine.

Synthesis of **1-propyl-1H-pyrazol-3-amine** via N-Alkylation

This procedure involves the deprotonation of the pyrazole nitrogen of 1H-pyrazol-3-amine followed by a nucleophilic substitution reaction with a propyl halide.

Materials:

- 1H-pyrazol-3-amine
- 1-Iodopropane (or 1-bromopropane)
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add 1H-pyrazol-3-amine (1.0 equivalent).
- Solvent Addition: Add anhydrous DMF to dissolve the starting material.

- Deprotonation: Cool the solution to 0 °C in an ice bath. Carefully add sodium hydride (1.1 equivalents) portion-wise to the stirred solution. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes.
- Alkylation: Cool the reaction mixture back to 0 °C and add 1-iodopropane (1.2 equivalents) dropwise. Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Upon completion, cautiously quench the reaction by the slow addition of water. Dilute the mixture with ethyl acetate and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **1-propyl-1H-pyrazol-3-amine**.

Logical Workflow for the Synthesis:

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Caption: General workflow for the synthesis of **1-propyl-1H-pyrazol-3-amine**.

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